

Personal protective equipment for handling Dodecanedioic Acid-13C12

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Compound of Interest

Compound Name: Dodecanedioic Acid-13C12

Cat. No.: B565743

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Essential Safety and Handling Guide for Dodecanedioic Acid-13C12

For researchers, scientists, and drug development professionals, adherence to rigorous safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Dodecanedioic Acid-13C12**, a stable isotope-labeled compound.

Chemical Identifier and Hazard Information

Parameter	Value/Information	Source
Chemical Name	Dodecanedioic Acid-13C12	[1]
CAS Number	1173019-20-9	[1]
Molecular Formula	HO ₂ ¹³ C(¹³ CH ₂) ₁₀ ¹³ CO ₂ H	[1]
Molecular Weight	242.21 g/mol	[1]
Primary Hazards	Causes serious eye irritation (H319). May cause skin and respiratory tract irritation.[1][2][3]	
Hazard Classifications	Eye Irrit. 2, Skin Irrit. 2, STOT SE 3	[1]
Signal Word	Warning	[1]

Personal Protective Equipment (PPE)

To ensure personal safety and minimize exposure, the following personal protective equipment is mandatory when handling **Dodecanedioic Acid-13C12**.

Protection Type	Recommended Equipment	Specification/Standard
Eye and Face Protection	Safety goggles with side-shields or a face shield.	Approved under standards such as NIOSH (US) or EN 166 (EU).[4][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, butyl rubber) and a lab coat.	Inspect gloves for degradation before use.[3][6]
Respiratory Protection	A dust mask (e.g., N95) should be used if dust is generated.	Work in a well-ventilated area, preferably a chemical fume hood.[1][6]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **Dodecanedioic Acid-13C12** is crucial for laboratory safety.

1. Preparation and Engineering Controls:

- Work in a well-ventilated chemical fume hood to minimize inhalation of dust.[6]
- Ensure that an eyewash station and safety shower are readily accessible.[7]
- Cover the work surface with absorbent, disposable bench paper.[6]
- Have appropriate spill cleanup materials readily available.[8]

2. Weighing and Dispensing:

- Handle as a solid powder, minimizing the creation of dust.[9]
- Use a spatula for transferring the solid.
- Weigh the compound in a tared, sealed container, preferably within a balance with a draft shield.[6]

3. Dissolving and Reactions:

- Add the solid to the solvent slowly to prevent splashing.[6]
- If heating is necessary, use a controlled heating mantle and a condenser to prevent the release of vapors.[6]
- Keep all containers closed when not in use.[9]

4. Post-Handling:

- Thoroughly clean the work area with an appropriate solvent followed by soap and water.[6]
- Decontaminate all equipment used.[6]
- Wash hands thoroughly after handling, even if gloves were worn.[6]

Spill Management and Cleanup

In the event of a spill, follow these procedures:

Step	Action
1. Ensure Proper Ventilation	Work in a well-ventilated area to minimize the inhalation of dust. [2]
2. Collect Spilled Material	Sweep up the solid material and place it into a designated and labeled waste container. [2] [9]
3. Dispose of Cleanup Materials	All contaminated materials (e.g., wipes, gloves) should be placed in the designated solid waste container. [2]

Disposal Plan

Proper disposal of **Dodecanedioic Acid-13C12** and its waste is essential to prevent environmental contamination and ensure regulatory compliance.

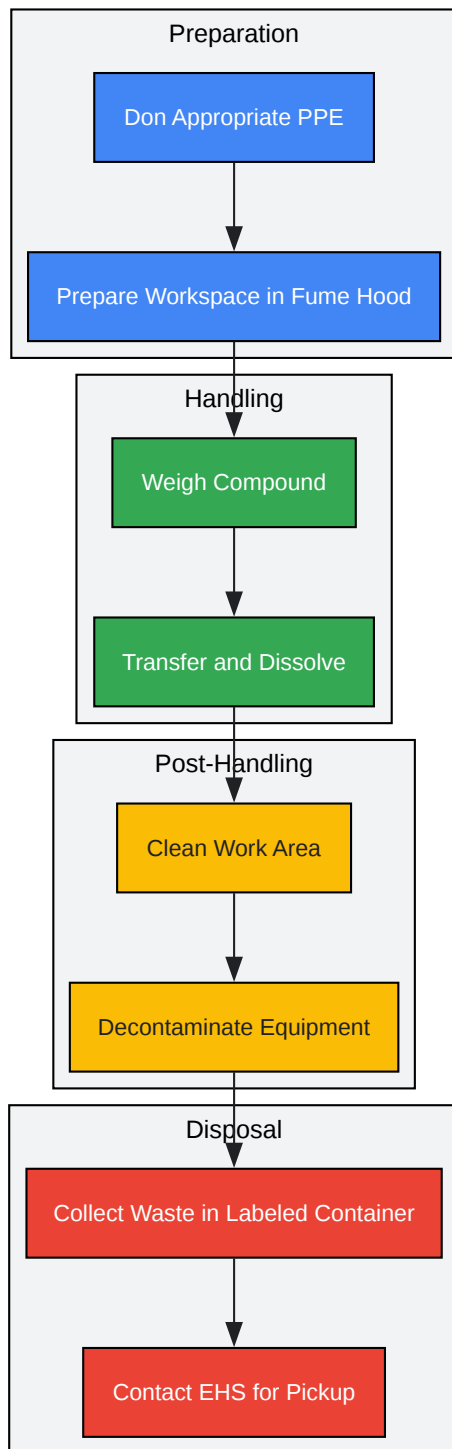
Waste Identification and Segregation:

- **Stable Isotope Waste:** **Dodecanedioic Acid-13C12** is labeled with a stable isotope (Carbon-13) and is not radioactive.[\[10\]](#)[\[11\]](#) Therefore, it does not require special disposal procedures for radioactivity.[\[10\]](#)
- **Chemical Waste:** The waste should be treated as chemical waste. All waste must be handled in accordance with local, state, and federal regulations.[\[2\]](#)[\[3\]](#)

Disposal Protocol:

Step	Action
1. Waste Container	Use a clearly labeled, sealed container for solid Dodecanedioic Acid-13C12 waste. The label should include "Dodecanedioic Acid-13C12 Waste," the date, and the name of the generating laboratory. [2]
2. Unused/Expired Compound	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow all local, state, and federal regulations. [6]
3. Contaminated Labware	Place items such as contaminated gloves and bench paper in a designated hazardous waste container. [6]
4. Arrange for Pickup	Contact your institution's environmental health and safety (EHS) office or hazardous waste management service to arrange for the pickup and disposal of the container. [2] Do not dispose of solid Dodecanedioic Acid-13C12 in the regular trash or down the drain. [2]

Experimental Workflow



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Caption: Workflow for handling **Dodecanedioic Acid-13C12**.

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References

- 1. 1,12-Dodecanedioic acid- $^{13}\text{C}_{12}$ 99 atom % ^{13}C | 1173019-20-9 [sigmaaldrich.com]
- 2. benchchem.com [benchchem.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. valsynthese.ch [valsynthese.ch]
- 5. echemi.com [echemi.com]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.com [fishersci.com]
- 8. PSFC Caustics and Acids [www-internal.psfc.mit.edu]
- 9. columbuschemical.com [columbuschemical.com]
- 10. moravek.com [moravek.com]
- 11. Carbon-13 - Wikipedia [en.wikipedia.org]
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